

o-Cumylphenol isomer formation and separation

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Compound Focus: o-Cumylphenol

CAS No.: 18168-40-6

Cat. No.: S1520211

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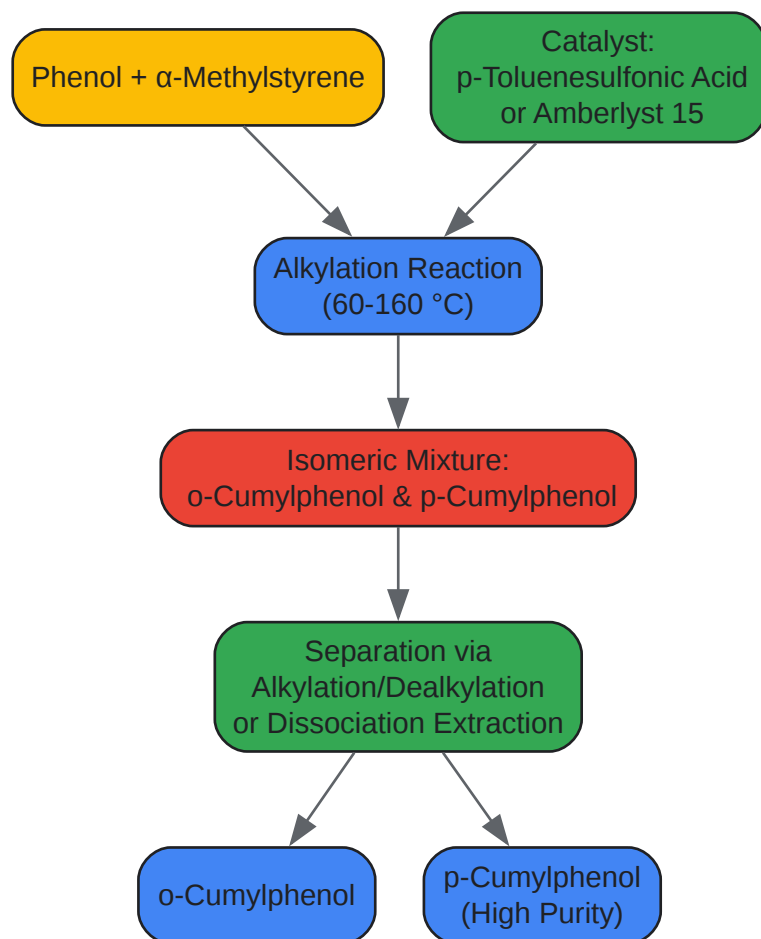
o-Cumylphenol and p-Cumylphenol Overview

The table below summarizes the key identifiers and properties of the *ortho* and *para* isomers of cumylphenol.

Property	*o*-Cumylphenol	*p*-Cumylphenol
CAS Number	18168-40-6 [1]	599-64-4 [2]
IUPAC Name	2-(1-Methyl-1-phenylethyl)phenol [1]	4-(2-phenylpropan-2-yl)phenol [3]
Molecular Formula	C ₁₅ H ₁₆ O [1]	C ₁₅ H ₁₆ O [2]
InChIKey	CJWNFAKWHDOKL-UHFFFAOYSA-N [1]	QBDSZLJBMIMQRS-UHFFFAOYSA-N [3]
Boiling Point	Information missing	335 °C [2]
Melting Point	Information missing	72-75 °C [2]

Formation and Separation Workflow

The following diagram illustrates the core process for the formation of cumylphenol isomers and the primary separation strategy, based on alkylation and dealkylation techniques [4].



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Diagram of Cumylphenol Isomer Formation & Separation

Detailed Experimental Protocols

Alkylation for Isomer Formation

The formation of *o*- and *p*-Cumylphenol occurs through the alkylation of phenol with α -methylstyrene (AMS) [4].

- **Reactants:** Phenol (or substituted phenols like *m*-cresol) and α -methylstyrene (AMS) [4].
- **Catalysts:** The study used both homogeneous (***p*-Toluenesulfonic acid, *p*TSA**) and heterogeneous (**Amberlyst 15**) acid catalysts [4].
- **Temperature Range:** Reactions were studied between **60°C and 160°C** [4].
- **Key Quantitative Data:**
 - The alkylation reaction is highly selective toward the ***para*** position.
 - The ratio of the second-order rate constants for *para* to *ortho* alkylation ((K_1/K_2)) is a key metric. For phenol with AMS, this results in a product ratio of **97% *p*-Cumylphenol to 3% *o*-Cumylphenol** [4].
 - Reactivity ratios indicate that **lower temperatures favor higher *para*-selectivity** [4].

Separation of Isomers

Separating these close-boiling isomers relies on chemical property differences rather than simple distillation [4].

- **Technique: Dissociation Extraction**
 - This method leverages differences in the **acidity and solubility** of the isomers.
 - It can achieve a separation factor of **120 for *p*-Cumylphenol from *o*-Cumylphenol**, yielding *p*-Cumylphenol with **95% purity** in one step [4].
- **Alternative Strategy: Alkylation/Dealkylation**
 - This approach was used to separate other close-boiling phenols (like *m*-cresol and 2,5-xylene) with high purity (98-99%) [4]. The principle involves selectively converting one component in a mixture into a different compound that is easier to separate, followed by its recovery back to the original form.

Key Insights for Research and Development

- **High Para-Selectivity:** The inherent preference for *para*-alkylation means *o*-Cumylphenol is always a minor product, making efficient separation protocols crucial for its isolation [4].
- **Catalyst Choice:** Both homogeneous and heterogeneous catalysts are effective, offering flexibility for process design (e.g., ease of catalyst recovery with Amberlyst 15) [4].
- **Proven Separation Efficiency:** The documented performance of **dissociation extraction** provides a validated starting point for developing a purification process for *o*-Cumylphenol [4].

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References

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